

# Understanding the stability and degradation of 2-Allylphenol

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## Compound of Interest

Compound Name: 2-Allylphenol

Cat. No.: B7767131

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## Technical Support Center: 2-Allylphenol

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and degradation of **2-Allylphenol**.

## Frequently Asked Questions (FAQs)

Q1: What is **2-Allylphenol** and what are its primary applications?

**2-Allylphenol** (CAS: 1745-81-9) is an organic compound featuring a phenol ring with an allyl group substituent.<sup>[1]</sup> It typically appears as a colorless to pale yellow liquid with a distinct aromatic odor.<sup>[1]</sup> Due to its reactive allyl and hydroxyl groups, it serves as a versatile chemical intermediate.<sup>[2]</sup> Key applications include its use as a monomer for producing specialized phenolic and polyester resins, its role in vulcanization processes to enhance polymer strength and elasticity, and as an intermediate in the synthesis of pharmaceuticals, such as the beta-blocker Alprenolol and metabolites of Diclofenac.<sup>[1][2][3][4][5]</sup>

Q2: What are the key physical and chemical properties of **2-Allylphenol**?

The physical and chemical properties of **2-Allylphenol** are summarized in the table below.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O[3][4][6]
Molecular Weight	134.18 g/mol [3][4][6]
Appearance	Colorless to pale yellow liquid[1][7]
Melting Point	-6 °C[3][8]
Boiling Point	220 °C[8]
Density	1.028 g/mL at 25 °C[3]
Flash Point	88 °C (192 °F)[3][9]
Water Solubility	7 g/L at 20 °C[3][7]
Refractive Index	n <sub>20/D</sub> 1.546[3]
pKa	10.28 at 25 °C[7]

Q3: What are the recommended storage conditions for **2-Allylphenol**?

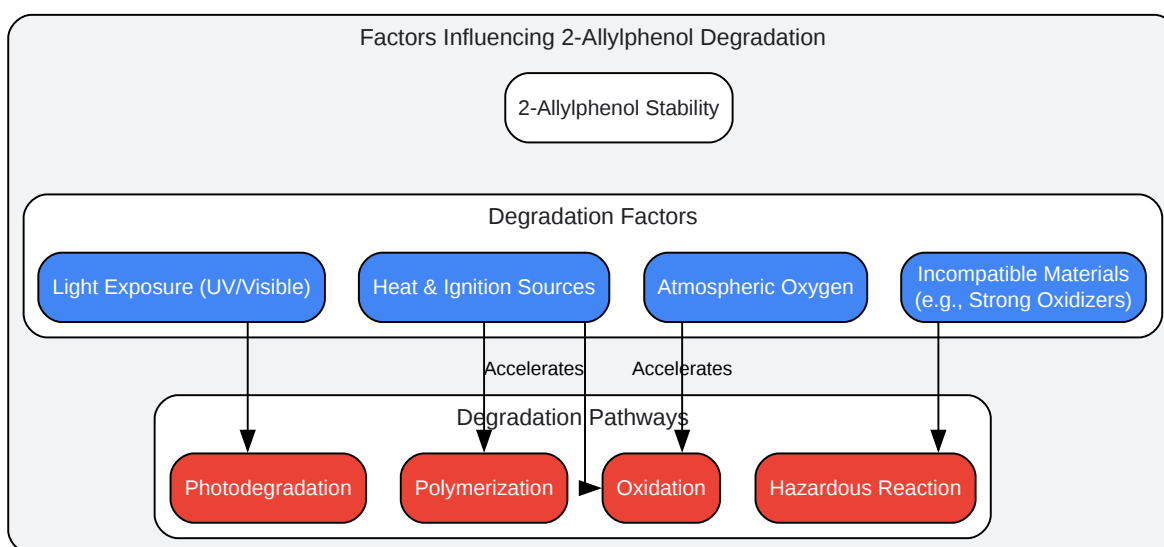
To ensure its stability, **2-Allylphenol** should be stored in a cool, dry, and well-ventilated area.[4][9][10][11] The recommended storage temperature is between 2-8°C.[11] It should be kept away from heat, sparks, open flames, and other sources of ignition.[4][7][9] Containers must be tightly closed to prevent exposure to moisture and air, and opened containers should be carefully resealed and kept upright.[4][9][10] Storing with a desiccant is also recommended.[10]

Q4: What factors can accelerate the degradation of **2-Allylphenol**?

Several factors can compromise the stability of **2-Allylphenol**, leading to its degradation. These include:

- Heat, Flames, and Sparks: As a combustible liquid, exposure to high temperatures and ignition sources should be avoided.[9][10]
- Light Exposure: UV and visible light can cause photodegradation by breaking chemical bonds.[12]

- Oxygen: The presence of oxygen can promote oxidation, a common degradation pathway for phenolic compounds.[12]
- Incompatible Materials: **2-Allylphenol** is incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides, which can cause hazardous reactions.[10][13]



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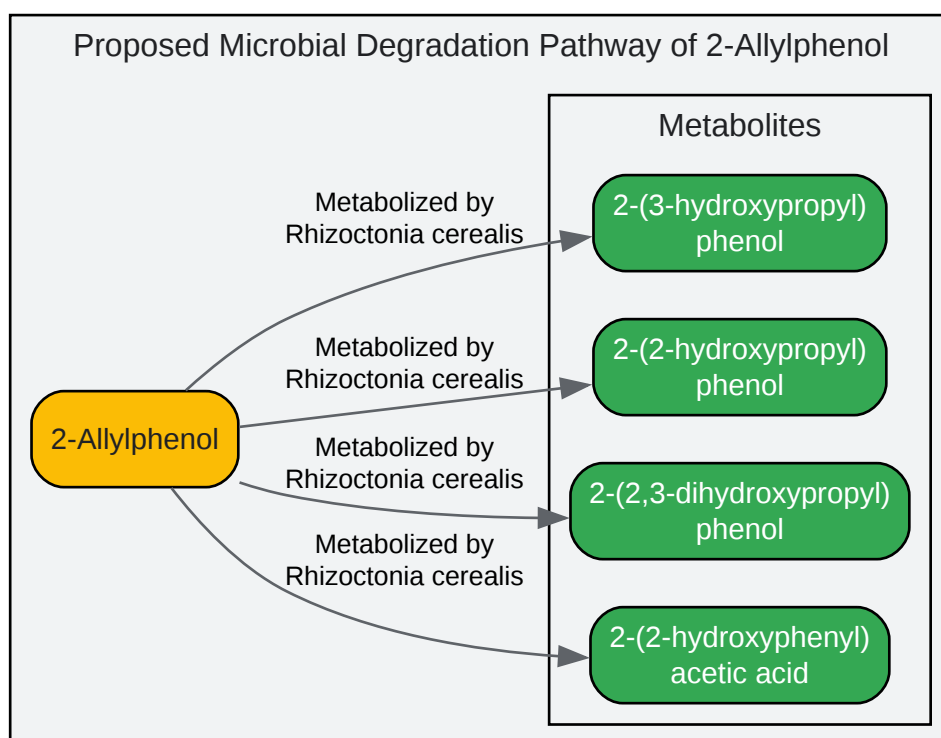
Caption: Key environmental and chemical factors that can lead to the degradation of **2-Allylphenol**.

Q5: What are the primary degradation pathways for **2-Allylphenol**?

The primary degradation pathways for **2-Allylphenol** include:

- Oxidation: The phenolic hydroxyl group is susceptible to oxidation, which can be accelerated by heat, light, and the presence of oxygen. This can lead to the formation of colored byproducts.

- **Polymerization:** The allyl group allows **2-Allylphenol** to undergo polymerization, especially when exposed to heat or initiators.[1][2][14] This can result in an increase in viscosity or the formation of solid resinous material.
- **Microbial Degradation:** In environmental or biological systems, microorganisms can metabolize **2-Allylphenol**. For instance, the fungus *Rhizoctonia cerealis* metabolizes it into several products, including 2-(2-hydroxypropyl) phenol and 2-(3-hydroxypropyl) phenol.[15]



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Caption: Microbial degradation pathway of **2-Allylphenol** by *Rhizoctonia cerealis*.[15]

## Troubleshooting Guide

Problem: My **2-Allylphenol** sample, which was originally colorless, has turned yellow or brown.

- **Possible Cause:** This is a common indicator of oxidation. Exposure to air (oxygen) and/or light can cause the formation of colored quinone-type impurities.
- **Recommended Action:**

- Verify that storage containers are sealed tightly and flushed with an inert gas (e.g., nitrogen or argon) before sealing.
- Store the material in amber glass vials or protect it from light.[\[12\]](#)
- For critical experiments, consider purifying the material (e.g., by distillation) or using a fresh, unopened sample.

Problem: I am observing inconsistent results in my experiments (e.g., reaction kinetics, biological assays).

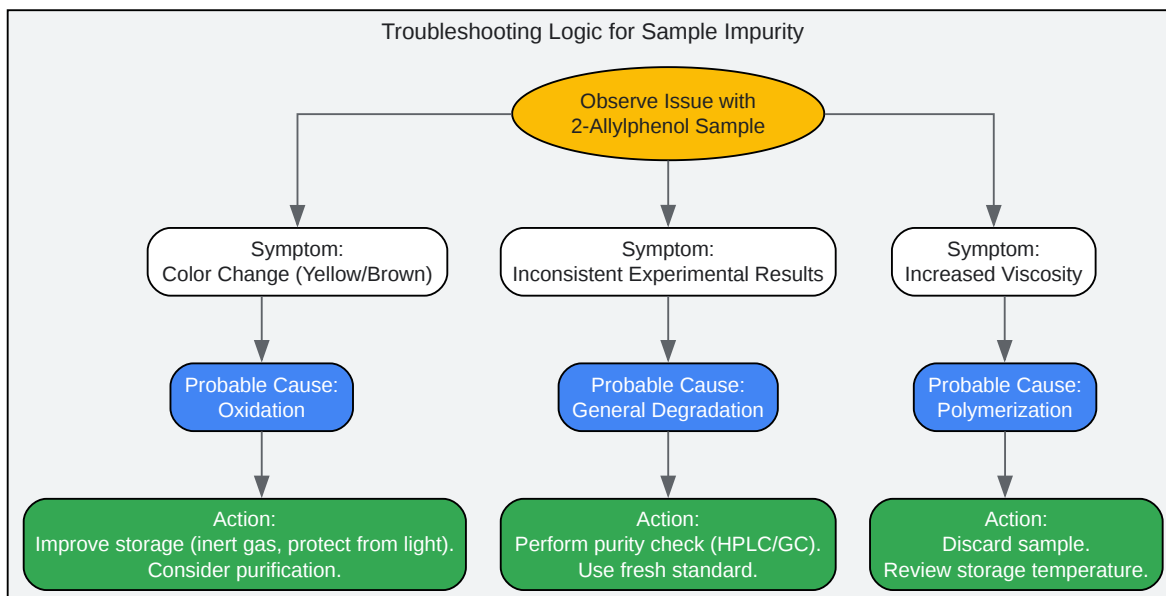
- Possible Cause: The purity of your **2-Allylphenol** may have been compromised due to gradual degradation. The presence of degradation products or polymers could interfere with your experiment.
- Recommended Action:
  - Check the purity of your sample using an appropriate analytical technique like HPLC or GC (see Protocol 2).
  - Compare the analytical profile to that of a new, high-purity standard.
  - If degradation is confirmed, discard the old sample and use a fresh stock stored under the recommended conditions.

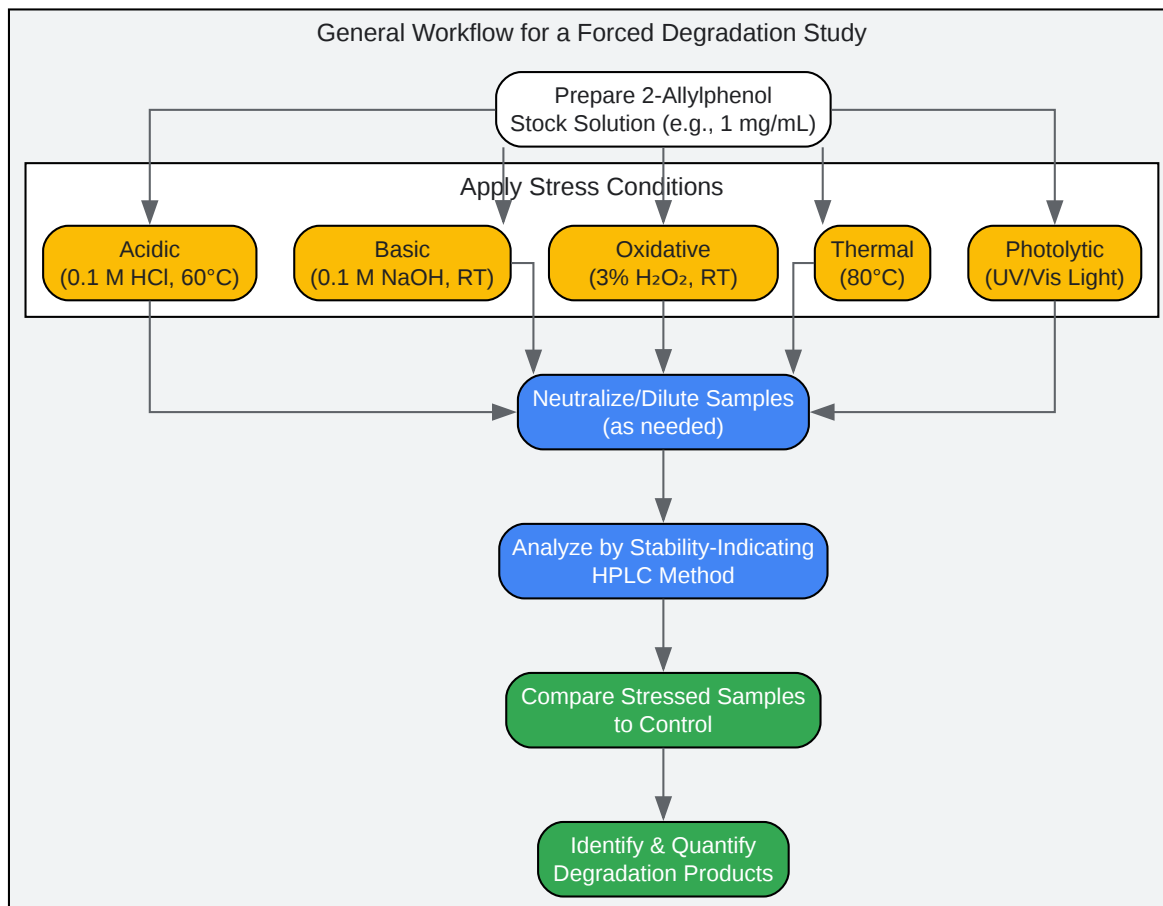
Problem: The viscosity of my **2-Allylphenol** sample has noticeably increased.

- Possible Cause: This strongly suggests that polymerization has occurred.[\[2\]](#)[\[14\]](#) The allyl group is reactive and can polymerize, especially if the sample has been exposed to heat or contaminants that can act as initiators.
- Recommended Action:
  - Do not use the sample for experiments where monomeric **2-Allylphenol** is required, as the presence of oligomers/polymers will affect stoichiometry and reactivity.
  - Review storage history to identify potential exposure to high temperatures.

- Ensure that the material is stored away from heat sources and potential radical initiators.

[4][9]





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## References

- 1. CAS 1745-81-9: 2-Allylphenol | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]



- 2. nbinno.com [nbinno.com]
- 3. haihangchem.com [haihangchem.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. 2-Allylphenol, 98+% | Fisher Scientific [fishersci.ca]
- 6. 2-Allylphenol synthesis - chemicalbook [chemicalbook.com]
- 7. Page loading... [guidechem.com]
- 8. chemsynthesis.com [chemsynthesis.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. sds.metasci.ca [sds.metasci.ca]
- 12. allanchem.com [allanchem.com]
- 13. nmu-mi.newlook.safecollegessds.com [nmu-mi.newlook.safecollegessds.com]
- 14. benchchem.com [benchchem.com]
- 15. researchgate.net [researchgate.net]
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